

Troubleshooting RO8994 solubility issues for in vitro experiments

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Technical Support Center: RO8994

Welcome to the technical support center for **RO8994**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common solubility challenges encountered during in vitro experiments with this potent and selective MDM2 inhibitor.

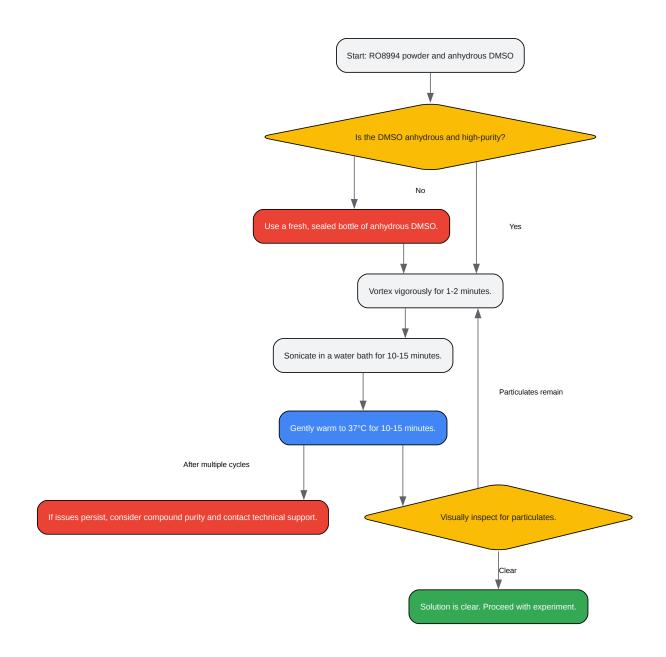
Troubleshooting Guide

This guide provides a systematic approach to resolving solubility issues with **RO8994**, ensuring reliable and reproducible experimental outcomes.

Problem: My RO8994 powder is not dissolving in DMSO.

If you are encountering difficulties dissolving **RO8994** in DMSO, please follow this troubleshooting workflow:





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Troubleshooting workflow for dissolving RO8994 in DMSO.



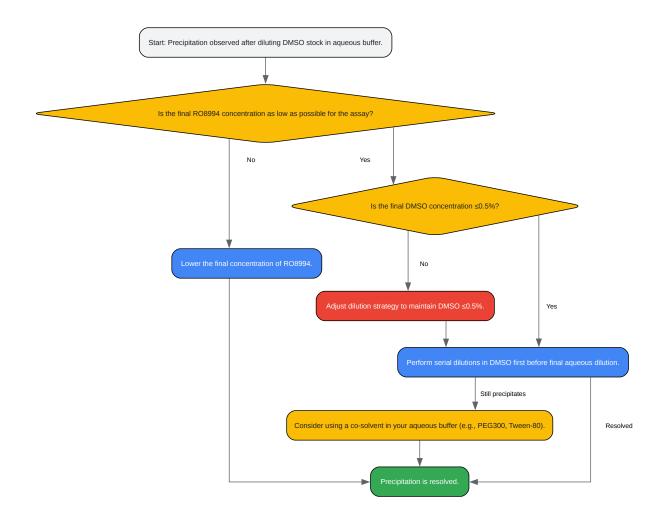
Troubleshooting & Optimization

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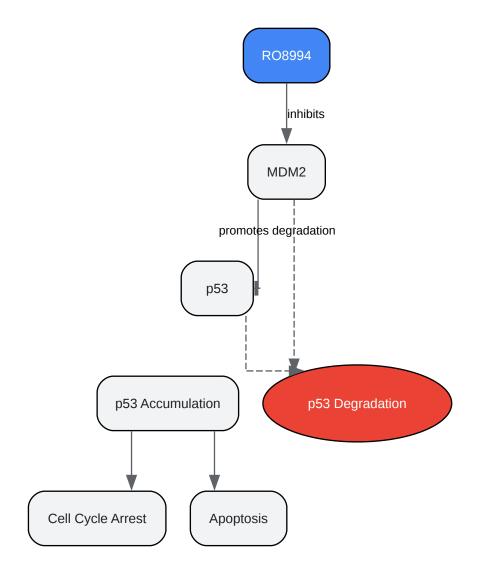
Problem: My RO8994 stock solution precipitates when diluted into aqueous media.

This is a common phenomenon known as "precipitation upon dilution." It occurs when the concentration of **RO8994** in the final aqueous solution exceeds its solubility limit. Here is a decision tree to address this issue:









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